

An In-depth Technical Guide to DO 710 Fluid

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Compound of Interest

Compound Name: DO 710

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This technical guide provides a comprehensive overview of **DO 710** fluid, a high-performance silicone fluid engineered for demanding industrial applications. It is intended for researchers, scientists, and drug development professionals who require detailed information on its properties, chemical nature, and operational parameters. This document collates and presents quantitative data from various technical sources, outlines its primary applications, and visualizes its chemical structure and a typical application workflow.

Core Composition and Chemical Identity

DO 710 Fluid is a polyphenylmethylsiloxane, also described as a methyl phenyl silicone oil.^[1] ^[2]^[3] This chemical structure, which incorporates both methyl and phenyl groups on the siloxane backbone, imparts a unique combination of properties that distinguish it from standard polydimethylsiloxane (PDMS) fluids.^[3]^[4] The presence of phenyl groups enhances thermal stability, oxidation resistance, and radiation resistance.^[3]^[5]

The fundamental chemical structure of a polyphenylmethylsiloxane, the class of polymer to which **DO 710** fluid belongs, is depicted in the diagram below. The structure consists of a repeating silicon-oxygen backbone with attached methyl (CH_3) and phenyl (C_6H_5) groups.

Chemical structure of Polyphenylmethylsiloxane.

Quantitative Data and Physical Properties

The following tables summarize the key quantitative properties of **DO 710** fluid, compiled from technical data sheets. These values are typical and should not be used for specification purposes without consulting the manufacturer.

Table 1: General and Physical Properties

Property	Value
Chemical Type	Polyphenylmethylsiloxane[2][6]
Appearance	Colorless to pale yellowish brown liquid[1]
Viscosity at 25°C	450–550 mm ² /s (or cSt)[1]
Specific Gravity at 25°C	1.100–1.106[1]
Refractive Index at 25°C	1.5300–1.5380[1]
Color, APHA	≤ 150[1]

Table 2: Thermal Properties

Property	Value
Operating Temperature Range	0°C to 260°C[2]
High-Temperature Stability (Continuous Use)	Up to 232°C[2][7]
Low-Temperature Pour Point (Estimated)	-22°C (-8°F)[7]
Flash Point (Cleveland Open Cup)	≥ 302°C (575°F)[1][7]
Fire Point (Estimated)	> 343°C (> 650°F)[7]
Autoignition Temperature (Estimated)	487°C (910°F)[7]
Volatile Content (% by weight after 4 hr at 250°C)	3.0[7]
Thermal Conductivity at 50°C (g-Cal/cm ² -sec-°C)	0.00035[7]
Specific Heat at 100°C	0.391[7]

Table 3: Electrical and Other Properties

Property	Value
Volume Resistivity	1×10^{13} ohm·cm[8]
Dielectric Strength	14 kV/mm[8]
Dissipation Factor at 25°C, 100 Hz	0.00200[8]
Dissipation Factor at 25°C, 100 kHz	0.00020[8]
Radiation Resistance	Approximately 1.7×10^8 rads[9][10]
Shelf Life (unopened, at or below 32°C)	60 months from date of production[7][8]

Experimental Protocols

Detailed experimental protocols for the determination of the properties listed above are not publicly available in the reviewed literature. The technical data sheets generally refer to standard testing methodologies without specifying the exact standards (e.g., ASTM, ISO). For instance, the dielectric strength is noted to be tested with a "2.5 mm gap, rapid rise" method.[8] For precise methodological details, direct consultation with the manufacturer, Dow, is recommended.

Key Applications and Functional Roles

DO 710 fluid's unique properties make it suitable for a range of specialized applications:

- Heat Transfer Medium: Due to its excellent thermal stability and high flash point, it is used in high-temperature baths for heat treating specialty metals and in heat exchange fluids for research apparatus.[2][11]
- High-Temperature Lubricant: It serves as a lubricant for timing devices, instruments, and bearings that operate at temperatures from 0°C to 260°C.[2] It is also used as a base oil for high-temperature greases.[2][11]
- Hydraulic Fluid: In applications requiring radiation resistance, such as in nuclear plants, it is used in hydraulic arrestors (snubbers) and hydraulically actuated valves.[8][12]

- Release Agent: Its high refractive index and heat resistance make it suitable as a release agent for high refractive index polymers like polycarbonate.[1]
- Insulating Oil: It is also employed as an insulating oil in high-pressure applications.[11]

The following diagram illustrates a typical workflow for the application of **DO 710** fluid as a heat transfer medium in a high-temperature bath.



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Workflow for DO 710 as a heat transfer fluid.

Handling and Safety

Users must consult the product's Safety Data Sheet (SDS) for complete safety and handling information. This product is not tested or represented as suitable for medical or pharmaceutical uses.[1] Proper disposal should be in accordance with all local, state, and federal regulations. [1]

Conclusion

DO 710 fluid is a specialized polyphenylmethylsiloxane with superior thermal stability, a wide operating temperature range, and excellent radiation resistance. Its well-documented physical, thermal, and electrical properties make it a reliable choice for demanding applications in lubrication, heat transfer, and hydraulics, particularly in environments with high temperatures or radiation exposure. While detailed experimental protocols are proprietary, the provided data offers a strong foundation for its application in research and industrial settings.

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